

An In-depth Technical Guide to the Physical Properties of 2-Hexylcyclopentanone

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Compound of Interest

Compound Name: 2-Hexylcyclopentanone

Cat. No.: B084021

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Hexylcyclopentanone**, a compound of interest in fragrance, specialty chemical, and pharmaceutical research.^[1] This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Quantitative Data Summary

The physical properties of **2-Hexylcyclopentanone** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	108-110 °C	at 10 mmHg ^[2]
257-258 °C	at 760 mmHg (estimated) ^[3]	
240 °C	at 760 mmHg ^[3]	
Density	0.89 g/cm ³	-
Specific Gravity	0.90700 to 0.91400	at 25.00 °C ^[3]

Note: Specific gravity is the ratio of the density of a substance to the density of a reference substance; for liquids, the reference is typically water.

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid substance like **2-Hexylcyclopentanone**.

This method is suitable for small sample volumes and provides an accurate determination of the boiling point.[\[4\]](#)

Apparatus:

- Test tube (150mm diameter)
- Thermometer
- Small magnetic stirring bar
- Hot plate with magnetic stirrer
- Clamps and stand
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **2-Hexylcyclopentanone** into the test tube and add a small magnetic stirring bar.[\[4\]](#)
- Clamp the test tube securely in a metal heating block on the hot plate stirrer.[\[4\]](#)
- Position the thermometer so that the bulb is about 1 cm above the surface of the liquid.[\[4\]](#)
- Turn on the stirrer to ensure gentle mixing.[\[4\]](#)
- Begin heating the sample and observe for boiling (bubbling) and the condensation of vapor on the walls of the test tube (refluxing).[\[4\]](#)
- The thermometer bulb should be at the level of the vapor condensation ring for an accurate measurement.[\[4\]](#)

- The stable temperature reading on the thermometer during gentle reflux corresponds to the boiling point of the liquid.[4]

This protocol outlines the direct measurement of mass and volume to calculate the density of a liquid.

Apparatus:

- Electronic balance
- Graduated cylinder (e.g., 100-mL) or a more precise volumetric instrument like a pycnometer (density bottle)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer using an electronic balance.[5]
- Add a known volume of **2-Hexylcyclopentanone** to the graduated cylinder or fill the pycnometer to its calibrated volume. Record the volume accurately, reading from the bottom of the meniscus at eye level to avoid parallax error.[5][6]
- Weigh the graduated cylinder or pycnometer containing the liquid and record the combined mass.[5]
- Subtract the mass of the empty container from the combined mass to determine the mass of the liquid.[5]
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [6]
- For improved accuracy, repeat the measurement multiple times and calculate the average density.[5][6] It is also important to record the temperature of the liquid, as density is temperature-dependent.[7]

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid sample.

Caption: Workflow for determining the boiling point and density of a liquid.

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